

2-Chlorofuran: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 2-Chlorofuran

Cat. No.: B3031412

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CAS Number: 3187-94-8 Molecular Weight: 102.52 g/mol [\[1\]](#)

This technical guide provides an in-depth overview of **2-Chlorofuran**, a halogenated heterocyclic compound with potential applications in organic synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource on its chemical properties, synthesis, reactivity, and safety considerations.

Chemical and Physical Data

A summary of the key chemical and physical properties of **2-Chlorofuran** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	3187-94-8	[1]
Molecular Formula	C ₄ H ₃ ClO	[1]
Molecular Weight	102.52 g/mol	[1]
Boiling Point	77 °C	[2]
Synonyms	Furan, 2-chloro-; 2-Furyl chloride	[1]

Synthesis of 2-Chlorofuran

The synthesis of **2-Chlorofuran** can be achieved through the direct chlorination of furan. The following protocol is based on a patented method and offers a viable route for its preparation.

Experimental Protocol: Direct Chlorination of Furan

Objective: To synthesize **2-Chlorofuran** by the direct reaction of furan with chlorine gas.

Materials:

- Furan
- Chlorine gas
- Inert gas (e.g., Nitrogen or Argon)
- Condenser
- Flow meter
- Reaction vessel with temperature control

Procedure:

- A continuous stream of furan vapor is passed through a reaction space maintained at a temperature between the boiling points of furan (32 °C) and **2-chlorofuran** (77 °C), with a preferred temperature of around 50 °C.[2]
- Chlorine gas is introduced into the flowing stream of furan vapor.[2] The ratio of chlorine to furan vapor should be carefully controlled, not exceeding 0.1 volume of chlorine to one volume of furan vapor.[2]
- The reaction mixture is then passed through a condenser to collect the liquid products, which include **2-chlorofuran** and unreacted furan.[2]
- Hydrogen chloride, a byproduct of the reaction, is separated from the vapor stream by cooling to condense the remaining furan.[2]

- The collected liquid can be further purified by distillation to isolate **2-Chlorofuran**.

Safety Precautions: This reaction should be carried out in a well-ventilated fume hood. Furan is a flammable and toxic substance. Chlorine gas is highly corrosive and toxic. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn. The reaction of furan with hydrogen chloride can lead to vigorous exothermic polymerization, so careful control of reaction conditions is crucial to prevent this side reaction.

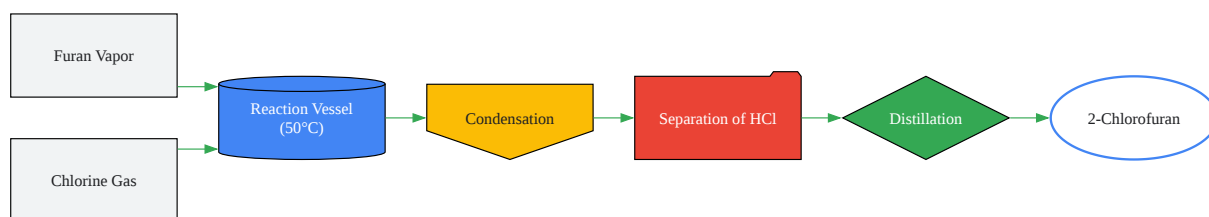
[2]

Reactivity and Potential Applications

Halogenated furans, such as **2-Chlorofuran**, are valuable intermediates in organic synthesis. The presence of the chlorine atom provides a reactive handle for various transformations, including cross-coupling reactions and nucleophilic substitutions, allowing for the introduction of diverse functional groups.

The furan moiety itself is a common scaffold in many biologically active compounds and approved drugs. Furan derivatives have been reported to exhibit a wide range of pharmacological activities, including antibacterial, antifungal, anti-inflammatory, and anticancer properties. While specific applications of **2-Chlorofuran** in drug development are not extensively documented, its structure suggests potential as a building block for the synthesis of novel therapeutic agents.

Logical Relationship of Synthesis



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Caption: Workflow for the synthesis of **2-Chlorofuran** via direct chlorination of furan.

Safety and Toxicology

Specific toxicological data for **2-Chlorofuran** is limited. However, information on related compounds can provide insights into its potential hazards.

General Hazards of Halogenated Furans:

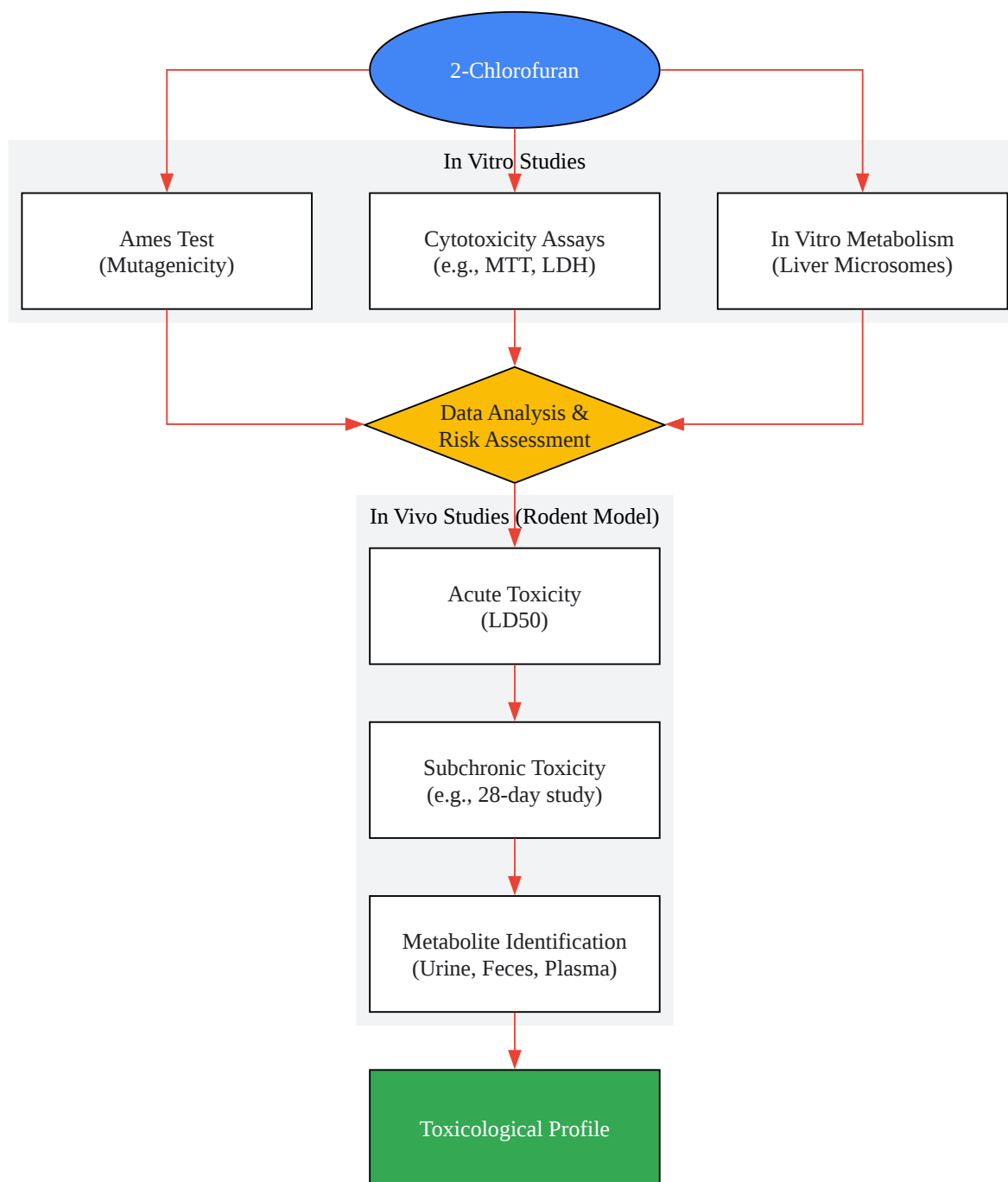
- **Toxicity:** Chlorinated dibenzofurans are known to be toxic, with effects including skin disorders, liver damage, and impairment of the immune and endocrine systems.[3] While **2-Chlorofuran** is a simpler molecule, caution is warranted.
- **Irritation:** Safety data for related compounds like **2-chlorofuran-3-carboxylic acid** and **3-chlorofuran** indicate that they may cause skin, eye, and respiratory irritation.[4][5]
- **Handling Precautions:** It is recommended to handle **2-Chlorofuran** in a well-ventilated area, avoiding contact with skin, eyes, and clothing.[4] Personal protective equipment, including safety glasses, gloves, and protective clothing, should be worn.[4][5]

Metabolism and Toxicity of Related Compounds:

- Studies on other furan derivatives, such as 2-methylfuran and 2,3-benzofuran, suggest that they can be metabolized by cytochrome P450 enzymes, which may lead to the formation of reactive metabolites that can cause cellular damage.[6][7]
- Carbofuran, a pesticide containing a benzofuran structure, is known to be highly toxic and acts as a cholinesterase inhibitor.[8][9]

Given the lack of specific data, **2-Chlorofuran** should be handled as a potentially hazardous chemical. All laboratory work should be conducted with appropriate safety measures in place.

Experimental Workflow for Safety Assessment



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Caption: A proposed experimental workflow for the toxicological assessment of **2-Chlorofuran**.

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